

Application Note: Solid-Phase Extraction of Cocaethylene from Human Urine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cocaethylene	
Cat. No.:	B1209957	Get Quote

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Abstract

This application note provides a detailed protocol for the extraction of **cocaethylene**, a key indicator of concurrent cocaine and alcohol use, from human urine samples using solid-phase extraction (SPE). The presented methodology, adapted from established forensic toxicology procedures, utilizes a mixed-mode cation exchange sorbent to achieve high recovery and clean extracts suitable for downstream analysis by techniques such as UPLC-MS/MS.[1][2] This method is designed for researchers, scientists, and drug development professionals requiring a reliable and reproducible approach for the quantification of **cocaethylene** in urine.

Introduction

Cocaethylene is a pharmacologically active metabolite formed in the liver when cocaine and ethanol are consumed simultaneously.[3][4] Its presence in urine is a definitive marker of coingestion.[1] Due to its longer half-life compared to cocaine, **cocaethylene** can extend the window of detection, making it a crucial analyte in forensic and clinical toxicology.[1][2] Solid-phase extraction is a widely used technique for the isolation and concentration of analytes from complex biological matrices like urine, offering cleaner extracts compared to traditional methods.[5][6] This protocol details a streamlined SPE procedure that ensures high, consistent recoveries and minimal matrix effects, facilitating accurate and sensitive detection of **cocaethylene**.[1]



Data Summary

The following table summarizes the quantitative data associated with the described SPE protocol and subsequent analysis.

Analyte	Recovery (%)	Limit of Detection (LOD) (ng/mL)	Limit of Quantification (LOQ) (ng/mL)	Matrix Effects (%)
Cocaethylene	>83%[1]	4[7]	5.0[8]	< -16%[1]
Cocaine	>83%[1]	-	5.0[8]	< -16%[1]
Benzoylecgonine	>83%[1]	10[7]	-	< 3%[1]

Experimental Protocol

This protocol is based on the use of a mixed-mode cation exchange SPE sorbent, which simplifies the procedure by eliminating the need for conditioning and equilibration steps.[1][2]

Materials:

- SPE Plate: Oasis MCX µElution Mixed-mode Cation Exchange Plates[1][2]
- Human Urine Samples
- Internal Standard Solution (e.g., cocaethylene-d8)[1][2]
- 4% Phosphoric Acid (H₃PO₄) in Water[1][2]
- Wash Solution 1: 2% Formic Acid in Water[1][2]
- Wash Solution 2: Methanol[1][2]
- Elution Solution: 60:40 Acetonitrile: Methanol with 5% strong ammonia solution[1][2]
- Dilution Solution: 2% Formic Acid in Water[1][2]
- SPE Vacuum Manifold



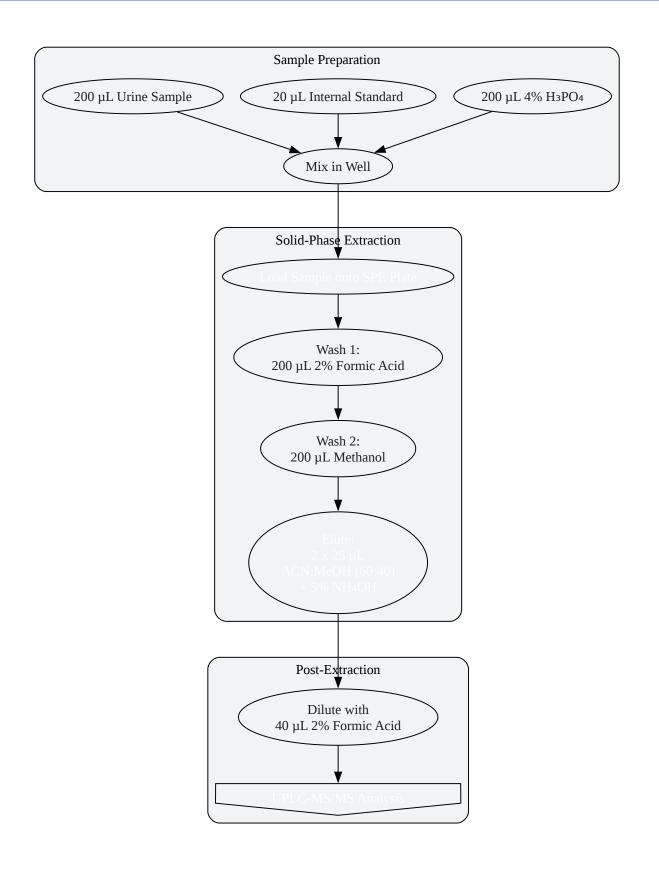
Collection Plate/Vials

Procedure:

- Sample Pre-treatment:
 - Pipette 200 μL of the urine sample into the wells of the SPE plate.[1][2]
 - Add 20 μL of the internal standard solution.[1][2]
 - Add 200 µL of 4% H₃PO₄.[1][2]
 - Mix the sample within the well by aspirating and dispensing.
- · Sample Loading:
 - Apply vacuum to the SPE manifold to load the pre-treated sample onto the sorbent bed.[1]
 [2]
- Washing:
 - Wash the sorbent with 200 μL of 2% formic acid in water.[1][2]
 - Wash the sorbent with 200 µL of methanol.[1][2]
- Elution:
 - Place a collection plate or vials inside the vacuum manifold.
 - Elute the analytes with two aliquots of 25 μ L of the elution solution (60:40 ACN:MeOH with 5% strong ammonia solution).[1][2]
- Post-Elution Dilution:
 - Dilute the eluate with 40 μL of 2% formic acid in water.[1][2] The sample is now ready for injection into an analytical instrument like a UPLC-MS/MS system.[1][2]

Experimental Workflow Diagramdot





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